

# (S)-Butyl 2-aminopropanoate safety data sheet (SDS) information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-Butyl 2-aminopropanoate

Cat. No.: B1283157

[Get Quote](#)

An In-depth Technical Guide to the Safety Data for **(S)-Butyl 2-aminopropanoate**

This technical guide provides a comprehensive overview of the safety data for **(S)-Butyl 2-aminopropanoate**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) and chemical information sources.

## Chemical Identification

**(S)-Butyl 2-aminopropanoate** is a chiral building block used in the synthesis of pharmaceuticals.<sup>[1]</sup> It is the butyl ester of the naturally occurring amino acid L-alanine.

Identifier	Value	Reference
Chemical Name	(S)-Butyl 2-aminopropanoate	[2]
Synonyms	Butyl (S)-2-Aminopropanoate, butyl alaninate	[3]
CAS Number	2885-02-1	[2][4][5]
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO <sub>2</sub>	[2][4][5][6]
Molecular Weight	145.20 g/mol	[2][4][5][6]

## Physical and Chemical Properties

Limited data is available for the specific physical and chemical properties of **(S)-Butyl 2-aminopropanoate**. The table below summarizes the available information.

Property	Value	Reference
Molecular Weight	145.20 g/mol	<a href="#">[2]</a> <a href="#">[6]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a>

## Hazards Identification

**(S)-Butyl 2-aminopropanoate** is classified as a hazardous substance. The following hazard and precautionary statements are based on the Globally Harmonized System (GHS).

Category	Information	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	<a href="#">[2]</a>
Signal Word	Warning	<a href="#">[2]</a> <a href="#">[3]</a>
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	<a href="#">[3]</a>
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501	<a href="#">[3]</a>

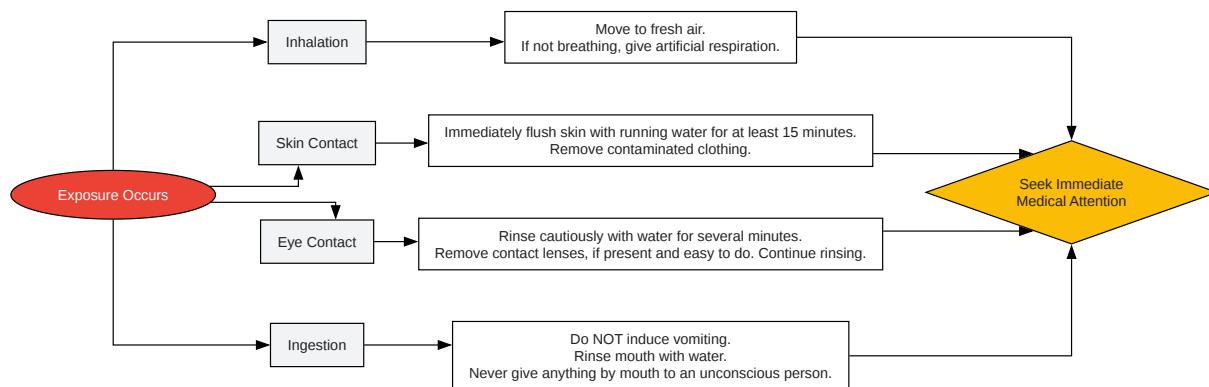
A related compound, **(S)-Butyl 2-aminopropanoate** hydrochloride (CAS 81305-85-3), shares similar hazard classifications.[\[7\]](#)

## Toxicological Information

Detailed toxicological studies for **(S)-Butyl 2-aminopropanoate** are not available in the provided search results. The hazard statements indicate that the primary toxicological concerns are irritation to the skin, eyes, and respiratory system.<sup>[3]</sup> No information was found regarding acute toxicity (oral, dermal, inhalation), germ cell mutagenicity, carcinogenicity, or reproductive toxicity.

## First-Aid Measures

In case of exposure, immediate action is crucial. The following protocols are recommended.<sup>[3]</sup> <sup>[8]</sup> Always consult a physician and show them the Safety Data Sheet.<sup>[3]</sup>



[Click to download full resolution via product page](#)

**Caption:** First-aid procedures for exposure.

### Experimental Protocols: First-Aid

Detailed experimental protocols for toxicological studies are not available in the reviewed SDS literature. However, the first-aid procedures themselves constitute a critical response protocol.

- Inhalation: If a person breathes in large amounts of the chemical, they should be moved to fresh air immediately.[3][9] If breathing has stopped, artificial respiration should be performed.[3][9] Medical attention should be sought as soon as possible.[3][9]
- Skin Contact: Contaminated clothing should be removed promptly, and the affected skin area should be immediately flushed with plenty of soap and water for at least 15 minutes.[3][9] If skin irritation occurs, medical advice should be sought.[3]
- Eye Contact: Eyes should be immediately flushed with running water for at least 15 minutes, holding the eyelids open.[3] Contact lenses should be removed if present and easy to do so. [3] Medical attention is required if eye irritation persists.[3]
- Ingestion: Vomiting should not be induced without medical advice.[3] The mouth should be rinsed with water, and medical aid should be obtained immediately.[3]

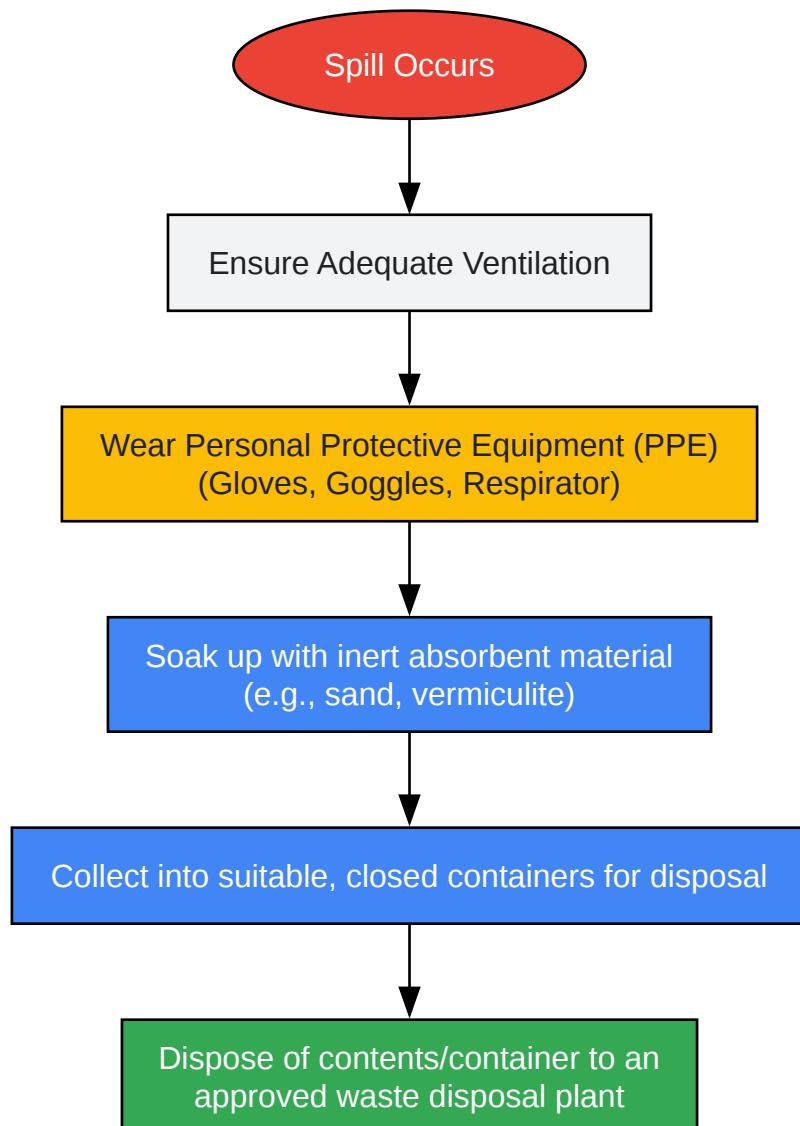
## Fire-Fighting Measures

While specific data for **(S)-Butyl 2-aminopropanoate** is limited, general procedures for related chemicals can be applied.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical powder, or alcohol-resistant foam.[8]
- Specific Hazards: Thermal decomposition may lead to the release of irritating gases and toxic fumes, such as carbon monoxide, carbon dioxide, and nitrogen oxides.[10][11]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[10][12]

## Accidental Release Measures

In the event of a spill, proper containment and cleanup are essential to prevent exposure and environmental contamination.



[Click to download full resolution via product page](#)

**Caption:** Workflow for accidental release response.

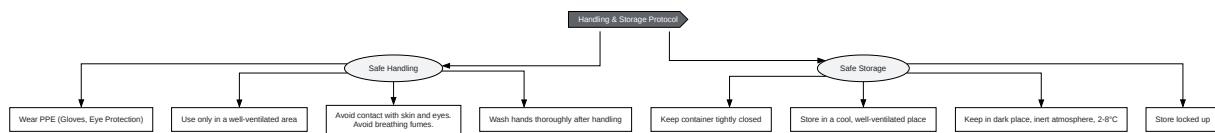
#### Experimental Protocols: Accidental Release

- Personal Precautions: Avoid breathing vapors, mist, or gas.<sup>[3]</sup> Ensure adequate ventilation. <sup>[3]</sup> Wear appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection.<sup>[3]</sup>
- Environmental Precautions: Prevent the substance from entering drains.

- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite).[10][13] Collect the material into a suitable, closed container for disposal at an approved waste disposal plant.[3][13]

## Handling and Storage

Proper handling and storage are critical to ensure safety and maintain the chemical's integrity.



[Click to download full resolution via product page](#)

**Caption:** Logic for safe handling and storage.

- Precautions for Safe Handling: Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling.[3] Use only with adequate ventilation and avoid breathing fumes.[3] Wear suitable protective clothing, gloves, and eye/face protection.[3]
- Conditions for Safe Storage: Store in a cool, dark, and well-ventilated place under an inert atmosphere.[2] The recommended storage temperature is between 2-8°C.[2] Keep the container tightly closed and store in a locked-up area.[2][3]

## Exposure Controls and Personal Protection

- Engineering Controls: Use only outdoors or in a well-ventilated area.[3]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles. [\[12\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. [\[3\]](#)[\[12\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator. [\[12\]](#)

## Stability and Reactivity

- Chemical Stability: No information is available, but related compounds are stable under normal temperatures and pressures. [\[12\]](#)
- Conditions to Avoid: Incompatible products, excess heat, and sources of ignition. [\[13\]](#)[\[14\]](#)
- Incompatible Materials: Strong oxidizing agents, strong acids. [\[13\]](#)
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>). [\[11\]](#)[\[13\]](#)

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations. [\[3\]](#) The material should be sent to an approved waste disposal plant. [\[3\]](#) Do not empty into drains. [\[8\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (S)-Butyl 2-aminopropanoate [[myskinrecipes.com](http://myskinrecipes.com)]
- 2. 2885-02-1|(S)-Butyl 2-aminopropanoate|BLD Pharm [[bldpharm.com](http://bldpharm.com)]

- 3. aksci.com [aksci.com]
- 4. scbt.com [scbt.com]
- 5. scbt.com [scbt.com]
- 6. Butyl 2-aminopropanoate | C7H15NO2 | CID 13783302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 81305-85-3|(S)-Butyl 2-aminopropanoate hydrochloride|BLD Pharm [bldpharm.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
- 12. Butyl 2-methylpropanoate(97-87-0) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 13. fishersci.se [fishersci.se]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [(S)-Butyl 2-aminopropanoate safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1283157#s-butyl-2-aminopropanoate-safety-data-sheet-sds-information]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)